In-Depth Technical Guide to Nortriptyline-d3 Hydrochloride

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Compound of Interest	
Compound Name:	*Nortriptyline-d3 Hydrochloride*
CAS No.:	*203784-52-5*
Cat. No.:	*B602513*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Nortriptyline-d3 Hydrochloride**. It is intended to serve as a core resource for professionals in drug development and research who utilize stable isotope-labeled compounds.

Core Chemical Information

Nortriptyline-d3 Hydrochloride is the deuterium-labeled form of Nortriptyline Hydrochloride, a well-established tricyclic antidepressant.[1] The incorporation of three deuterium atoms into the N-methyl group creates a stable, heavier isotopologue of the parent drug. This key feature makes it an invaluable tool in analytical and metabolic studies, where it serves as an ideal internal standard for the accurate quantification of nortriptyline in biological matrices.[2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **Nortriptyline-d3 Hydrochloride** is presented in Table 1. This data is essential for the development of analytical methods and for

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understanding the compound's behavior in various experimental settings.

Property	Value	Source(s)
Molecular Formula	$C_{19}H_{19}D_3ClN$	[4][5]
Molecular Weight	302.86 g/mol	[5]
CAS Number	203784-52-5	[5][6]
Appearance	White Powder / Crystalline Solid	[5]
Storage Temperature	-20°C Freezer	[5]
InChI	InChI=1S/C19H21N.ClH/c1-20-14-6-11-19-17-9-4-2-7-15(17)12-13-16-8-3-5-10-18(16)19;/h2-5,7-11,20H,6,12-14H2,1H3;1H/i1D3;	[1][5]
InChIKey	SHAYBENGXDALFF-NIIDSAIPSA-N	[1][5]
SMILES	Cl.[2H]C([2H])([2H])NCCC=C1C2=CC=CC=C2CCC2=CC=CC=C21	[1]

Chemical Structure

The chemical structure of **Nortriptyline-d3 Hydrochloride** is depicted in the following diagram. The three deuterium atoms are located on the terminal methyl group of the propylidene side chain.

Chemical structure of **Nortriptyline-d3 Hydrochloride**.

Experimental Protocols

While specific, detailed synthesis protocols for **Nortriptyline-d3 Hydrochloride** are proprietary to commercial suppliers, a plausible synthetic route can be inferred from the known synthesis

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of nortriptyline. The primary application of this compound is as an internal standard in quantitative bioanalysis; therefore, a representative LC-MS/MS protocol is also provided.

Hypothetical Synthesis of **Nortriptyline-d3 Hydrochloride**

The synthesis of **Nortriptyline-d3 Hydrochloride** would likely follow a similar pathway to that of unlabeled nortriptyline, with the introduction of the deuterium label at the final methylation step. A general workflow is outlined below. The synthesis of nortriptyline itself can be achieved through various methods, one of which is described in US Patent 3,547,998.



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Hypothetical synthesis workflow for Nortriptyline-d3 HCl.

Methodology:

- N-methylation: Desmethylamitriptyline (the immediate precursor to nortriptyline) would be reacted with a deuterated methylating agent, such as iodomethane-d3 (CD_3I) or dimethyl-d6 sulfate ($(CD_3)_2SO_4$), in a suitable aprotic solvent (e.g., acetonitrile or THF) and in the presence of a non-nucleophilic base (e.g., potassium carbonate or triethylamine). The reaction would be stirred at room temperature or with gentle heating until completion, as monitored by thin-layer chromatography (TLC) or LC-MS.

- Work-up and Extraction: Upon completion, the reaction mixture would be quenched with water and the product extracted into an organic solvent such as ethyl acetate or dichloromethane. The organic layer would be washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

- Purification: The crude Nortriptyline-d3 free base would be purified using column chromatography on silica gel, eluting with a gradient of methanol in dichloromethane or a similar solvent system.

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- Salt Formation: The purified free base would be dissolved in a suitable solvent (e.g., diethyl ether or ethyl acetate) and treated with a solution of hydrogen chloride in the same or a miscible solvent. The resulting precipitate of **Nortriptyline-d3 Hydrochloride** would be collected by filtration, washed with cold solvent, and dried under vacuum.

Quantitative Analysis of Nortriptyline in Human Plasma by LC-MS/MS

Nortriptyline-d3 Hydrochloride is frequently used as an internal standard for the quantification of nortriptyline in biological samples. The following is a representative protocol for such an analysis.

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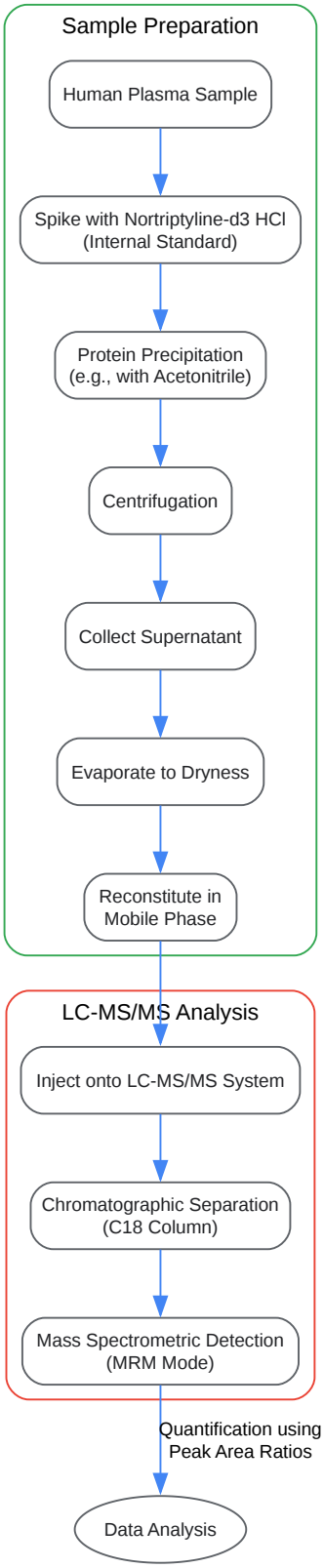

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Workflow for the quantitative analysis of Nortriptyline.

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Instrumentation and Reagents:

- LC-MS/MS System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source, coupled to a high-performance liquid chromatography (HPLC) system.
- Analytical Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 µm).
- Mobile Phase: A gradient of acetonitrile and water, both containing 0.1% formic acid.
- Reagents: HPLC-grade acetonitrile, water, and formic acid. Nortriptyline standard and **Nortriptyline-d3 Hydrochloride** internal standard.

Experimental Procedure:

- Sample Preparation:
  - To 100 µL of human plasma, add 10 µL of **Nortriptyline-d3 Hydrochloride** internal standard solution (e.g., 100 ng/mL in methanol).
  - Add 300 µL of cold acetonitrile to precipitate proteins.
  - Vortex for 1 minute and centrifuge at 13,000 rpm for 10 minutes.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
  - Reconstitute the residue in 100 µL of the initial mobile phase.
- LC-MS/MS Analysis:
  - Inject 5 µL of the reconstituted sample onto the LC-MS/MS system.
  - Perform chromatographic separation using a gradient elution.
  - The mass spectrometer is operated in positive ESI mode with Multiple Reaction Monitoring (MRM).

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Data Presentation:

Parameter	Nortriptyline	Nortriptyline-d3
Precursor Ion (m/z)	264.2	267.2
Product Ion (m/z)	233.1	236.1
Collision Energy (eV)	15	15
Dwell Time (ms)	100	100

Applications in Research and Development

The primary utility of **Nortriptyline-d3 Hydrochloride** lies in its application as an internal standard in bioanalytical methods.[7] Its use is critical for:

- Pharmacokinetic Studies: Accurately determining the absorption, distribution, metabolism, and excretion (ADME) of nortriptyline in preclinical and clinical trials.[4]
- Therapeutic Drug Monitoring (TDM): Ensuring that nortriptyline concentrations in patients are within the therapeutic range, which is crucial for optimizing efficacy and minimizing toxicity.
- Bioequivalence Studies: Comparing the bioavailability of a generic nortriptyline formulation to the innovator product.
- Metabolite Identification: Aiding in the elucidation of metabolic pathways of nortriptyline by providing a stable isotopic signature.

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